

Technical Guide: Safe Handling and Application of 3-Nitrophthalic-D3 Acid

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Compound of Interest

Compound Name: 3-Nitrophthalic-D3 acid

Cat. No.: B12394149

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Document Type: Technical Safety & Application Whitepaper Scope: Chemical Safety, Isotopic Handling, and Bioanalytical Application Target Audience: Analytical Chemists, Safety Officers, and Drug Development Scientists

Executive Summary

3-Nitrophthalic-D3 acid is a stable isotope-labeled analog of 3-nitrophthalic acid, primarily utilized as an internal standard (IS) in quantitative mass spectrometry (LC-MS/MS). Its application is critical in metabolic profiling, environmental toxicology (as a herbicide degradation marker), and pharmaceutical impurity analysis.

This guide transcends the standard Safety Data Sheet (SDS) by integrating regulatory hazard data with practical research protocols. It addresses the specific challenges of handling deuterated standards—namely, preventing isotopic dilution (H/D exchange) and ensuring quantitative accuracy in trace analysis.

Chemical Identity & Physicochemical Profile[1][2][3][4][5][6][7][8]

The deuterated analog retains the chemical reactivity of the parent compound while providing a distinct mass shift (+3 Da) for spectral resolution.

Substance Identification

Parameter	Detail
Chemical Name	3-Nitrophthalic acid-d3
Synonyms	3-Nitro-1,2-benzenedicarboxylic acid-d3; 1,2-Benzenedicarboxylic acid, 3-nitro-, labeled
Parent CAS	603-11-2 (Unlabeled)
Labeled CAS	Not listed in global registries; treat as analog of 603-11-2
Molecular Formula	C ₈ D ₃ H ₂ NO ₆ (Assuming carboxyl protons are exchangeable H)
Molecular Weight	~214.15 g/mol (vs. 211.13 g/mol for unlabeled)
Appearance	Off-white to pale yellow crystalline powder
Solubility	Soluble in Methanol, DMSO, Water (Hot)

Structural Visualization

The following diagram illustrates the chemical structure, highlighting the deuterated positions on the aromatic ring (positions 4, 5, and 6) relative to the nitro and carboxyl groups.

Figure 1: Structural representation of **3-Nitrophthalic-D3 acid** showing stable deuterium labels on the aromatic ring.

Hazard Identification & Safety Assessment (GHS)

While the deuterated form is chemically similar to the parent, it must be handled with the same rigor as a hazardous organic acid. The primary risks are tissue damage due to acidity and potential respiratory irritation.

GHS Classification (Based on Parent Compound)

- Skin Corrosion/Irritation: Category 2 (H315)
- Serious Eye Damage/Irritation: Category 1 (H318) - Critical Hazard
- Specific Target Organ Toxicity (Single Exposure): Category 3 (Respiratory System) (H335)

Precautionary Protocols

Hazard Type	Risk Level	Control Measure
Eye Contact	High	Wear chemical splash goggles. Corrosive acidic nature can cause irreversible corneal damage. An eyewash station must be within 10 seconds of the work area.
Inhalation	Moderate	Handle only in a certified fume hood. Dust inhalation causes severe respiratory tract irritation.
Skin Contact	Moderate	Wear Nitrile gloves (min thickness 0.11mm). Wash immediately with soap and water upon contact.
Ingestion	Moderate	Do not induce vomiting. Rinse mouth with water. Seek medical attention immediately.

Advanced Handling: Isotopic Integrity & Storage

For researchers, the "safety" of the compound also refers to the safety of the data. Deuterated standards are expensive and prone to isotopic dilution if mishandled.

Preventing H/D Exchange

While the aromatic deuteriums (D4, D5, D6) are robust, the carboxylic acid protons are labile.

- **Solvent Choice:** Avoid protic solvents (water, alcohols) for long-term stock storage if possible, although the ring deuteriums are generally stable. For working solutions, Methanol-D4 or Acetonitrile is preferred to maintain isotopic purity if proton scrambling is a concern in specific ionization modes.
- **Moisture Control:** The compound is hygroscopic. Store in a desiccator. Moisture absorption alters the effective mass-to-charge ratio calculations during weighing.

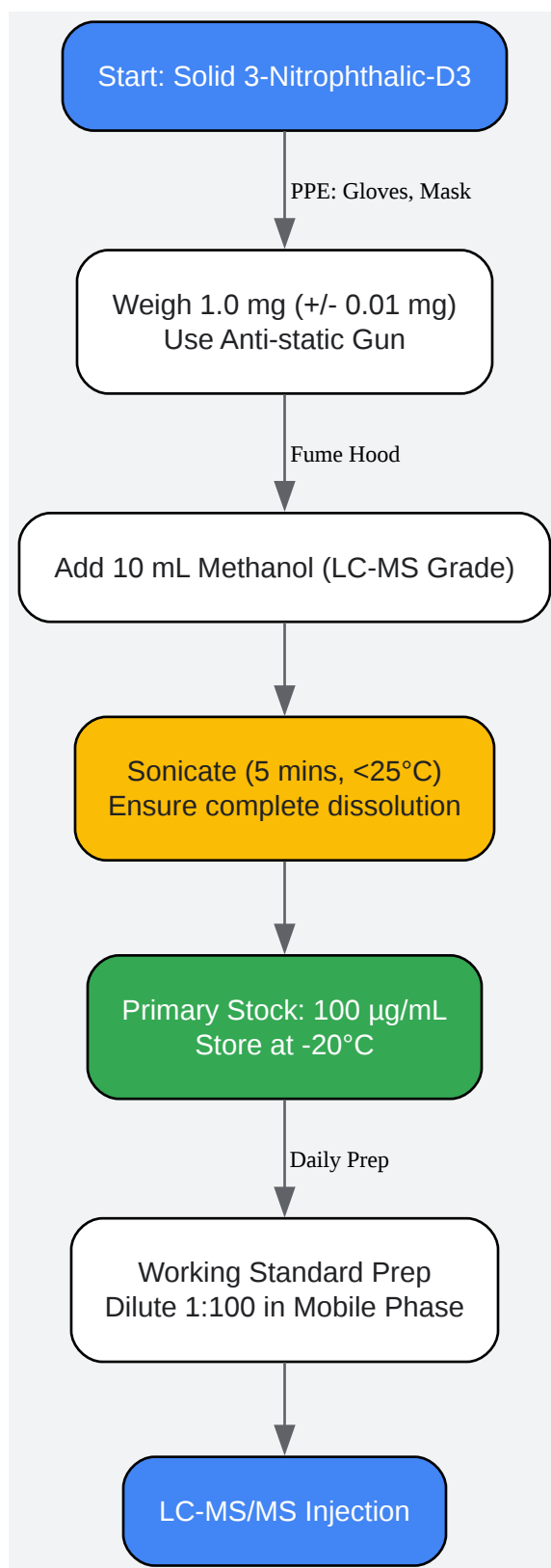
Storage Conditions

- **Temperature:** Store at -20°C (Standard Freezer).
- **Container:** Amber glass vials with Teflon-lined caps to prevent UV degradation (nitro compounds are often light-sensitive) and leaching.
- **Shelf Life:** Re-test purity annually. Deuterated compounds are chemically stable but can degrade physically over years.

Experimental Workflow: Internal Standard Preparation

The following protocol ensures the safe and accurate preparation of a stock solution for LC-MS/MS analysis.

Preparation Workflow Diagram



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Figure 2: Step-by-step workflow for preparing and utilizing the internal standard.[1]

Detailed Protocol

- Weighing: Use a 5-digit analytical balance. Due to static charge common in dry powders, use an anti-static gun before weighing.
- Solubilization: Dissolve 1 mg of **3-Nitrophthalic-D3 acid** in 10 mL of LC-MS grade Methanol.
 - Note: If solubility is slow, mild sonication is permitted. Avoid heating above 30°C to prevent thermal degradation.
- Verification: Run a blank scan (Q1 scan) to verify the precursor ion (approx. m/z 210 in negative mode $[M-H]^-$). The unlabeled parent would appear at m/z 210, while the D3 analog should appear at m/z 213.
 - Critical Check: Ensure no significant signal exists at m/z 210 in the pure D3 standard. >0.5% unlabeled contribution can skew quantification.

Emergency Response & Waste Management

Spillage Response

- Evacuate: Clear the immediate area of non-essential personnel.
- PPE: Don double nitrile gloves, safety goggles, and a P95 respirator.
- Neutralization: Cover the spill with sodium bicarbonate (baking soda) or a commercial acid spill kit to neutralize the acidity.
- Cleanup: Sweep up the neutralized solid (do not create dust) and place it in a hazardous waste container labeled "Organic Acid Waste".

Disposal

- Do not flush down the drain.
- Dispose of as Halogenated/Non-Halogenated Organic Solvent Waste (depending on the solvent used) or Solid Hazardous Waste.

- Consult local EHS regulations (e.g., EPA 40 CFR 261 in the US).

References

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